

A Comprehensive Technical Guide to 2-Chloroethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Chloroethylamine hydrochloride

Cat. No.: B049229

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CAS Number: 870-24-6

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on **2-Chloroethylamine hydrochloride**. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and illustrates its pivotal role as a versatile intermediate in the synthesis of various bioactive molecules.

Chemical and Physical Properties

2-Chloroethylamine hydrochloride is a white to light beige crystalline powder. It is an organic salt that is soluble in water and stable at room temperature in closed containers under normal storage and handling conditions.^[1] Due to its hygroscopic nature, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area, protected from moisture.^{[1][2]}

The following table summarizes the key quantitative data for **2-Chloroethylamine hydrochloride**:

Property	Value	Reference
CAS Number	870-24-6	[3][4]
Molecular Formula	C ₂ H ₇ Cl ₂ N	[4][5]
Molecular Weight	115.99 g/mol	[4][6]
Appearance	White to light yellow to light red powder to crystal	[3]
Melting Point	140-150 °C (decomposes)	[1]
Solubility	Soluble in water	[1]
Purity	>98.0%	[3]
Ionic Chloride Content	29.0 – 32.1% w/w	[6]
Water Content	NMT 1.0% w/w	[6]
Storage Temperature	Store below +30°C	[1]

Synthesis of 2-Chloroethylamine Hydrochloride

The primary methods for the synthesis of **2-chloroethylamine hydrochloride** involve the reaction of ethanolamine with either thionyl chloride or hydrogen chloride.[6][7]

Experimental Protocol: Synthesis from Ethanolamine Hydrochloride and Thionyl Chloride

This protocol describes a common laboratory-scale synthesis of **2-chloroethylamine hydrochloride**.

Materials:

- Ethanolamine hydrochloride
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., dichloroethane or an aliphatic carboxylic acid)[4]

- Methanol (for quenching)
- Round-bottom flask with reflux condenser
- Stirring apparatus
- Heating mantle
- Vacuum evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirring mechanism, suspend ethanolamine hydrochloride in an anhydrous solvent.
- Slowly add thionyl chloride to the suspension. An immediate reaction may be observed with the formation of a solid, which may dissolve upon warming.[4]
- Heat the mixture to reflux and maintain for several hours with continuous stirring. The reaction progress can be monitored by the evolution of sulfur dioxide and hydrogen chloride gas.[4]
- After the reaction is complete, carefully quench the reaction by the slow addition of methanol.[4]
- Remove the solvent under reduced pressure using a vacuum evaporator.
- The resulting white crystalline solid is **2-chloroethylamine hydrochloride**. [4] Further purification can be achieved by recrystallization from a suitable solvent.

Applications in Drug Development and Organic Synthesis

2-Chloroethylamine hydrochloride is a crucial building block in the synthesis of a wide range of pharmaceutical compounds and other fine chemicals. Its bifunctional nature, possessing both a nucleophilic amino group and an electrophilic carbon-chlorine bond, allows for its versatile use in forming various heterocyclic structures.

Key applications include its use as an intermediate in the synthesis of:

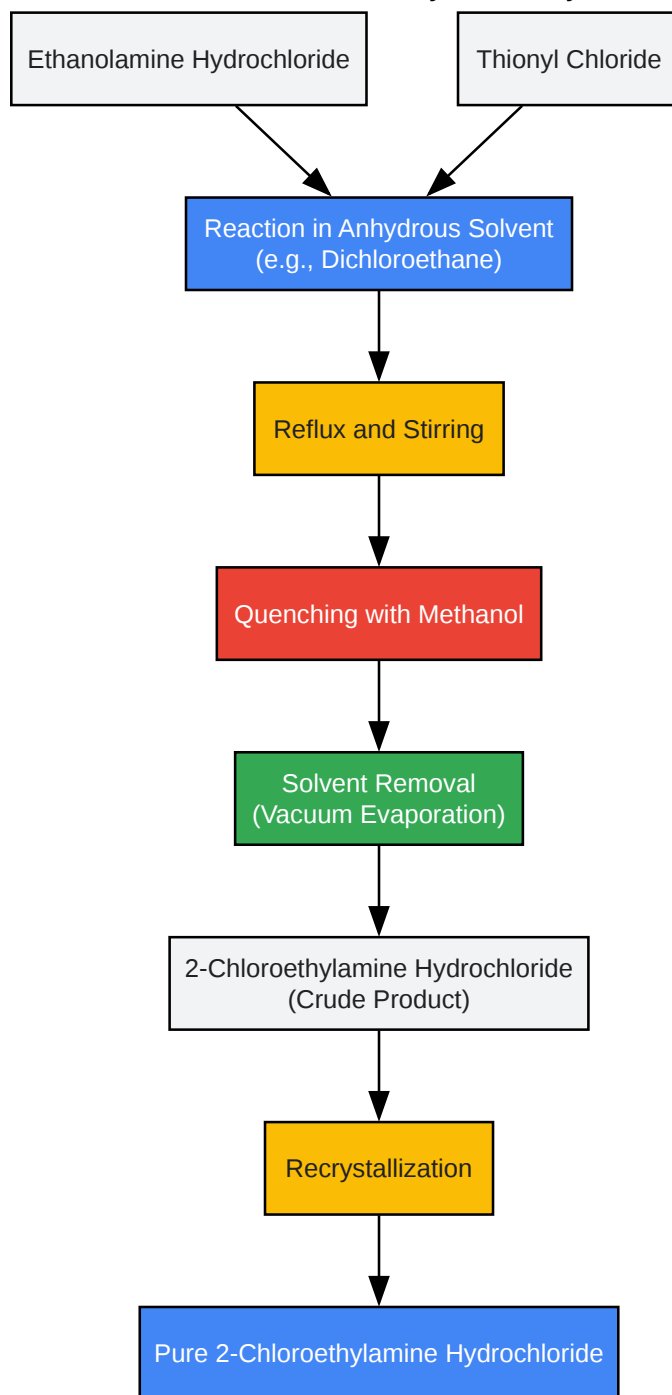
- Antidepressants: such as Fluvoxamine maleate.[1]
- Antineoplastic (Anticancer) Agents: including Ifosfamide and cyclophosphamide. It is also used in the synthesis of ellipticine derivatives with anticancer properties.[5]
- Anti-HIV Drugs: as a reagent in the synthesis of 6-desfluoroquinolones.[5]
- Derivatizing Reagent: for amino acids, dipeptides, and nucleotides.[1][5]
- Agrochemicals, Dyes, and Surfactants.

Visualizations

Synthesis Workflow

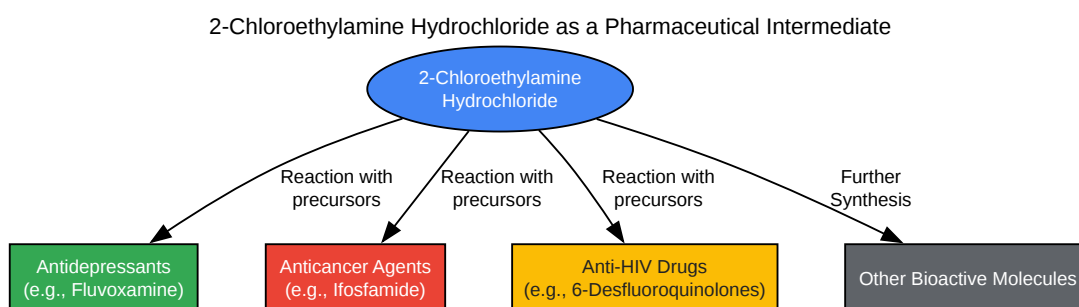
The following diagram illustrates the general workflow for the synthesis of **2-chloroethylamine hydrochloride**.

Synthesis Workflow of 2-Chloroethylamine Hydrochloride

[Click to download full resolution via product page](#)Caption: Synthesis of **2-Chloroethylamine Hydrochloride**.

Role as a Pharmaceutical Intermediate

This diagram illustrates the role of **2-chloroethylamine hydrochloride** as a key intermediate in the synthesis of various classes of pharmaceutical drugs.



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Caption: Role as a Pharmaceutical Intermediate.

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References

- 1. environmentclearance.nic.in [environmentclearance.nic.in]
- 2. 2-Chloroethylamine hydrochloride: Introduction, Application and Synthesis_Chemicalbook [chemicalbook.com]
- 3. Bis(2-chloroethyl)amine hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 4. 2-Chloroethylamine hydrochloride | C₂H₇Cl₂N | CID 9793737 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. exsyncorp.com [exsyncorp.com]
- 6. DE3900865C1 - Process for the preparation of 2-chloroethylamine hydrochloride - Google Patents [patents.google.com]
- 7. CN101417985B - Method for synthesizing 2-amino thizaoline - Google Patents [patents.google.com]
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